

2,6-Dichlorocinnamic acid molecular weight and formula

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Compound of Interest

Compound Name: 2,6-Dichlorocinnamic acid

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An In-depth Technical Guide on 2,6-Dichlorocinnamic Acid

This document provides core technical data on **2,6-Dichlorocinnamic acid**, a halogenated derivative of cinnamic acid. Due to its structural features, it has applications in various research and industrial fields, including pharmaceuticals and medicinal chemistry.[\[1\]](#)

Molecular Data

The fundamental molecular properties of **2,6-Dichlorocinnamic acid** are summarized below.

Property	Value	Citations
Molecular Formula	C9H6Cl2O2	[2] [3] [4]
Molecular Weight	217.05 g/mol	[2] [3] [4]

Applications and Research Context

2,6-Dichlorocinnamic acid serves as an intermediate in the synthesis of biologically active molecules.[\[1\]](#) Halogenated cinnamic acids have been investigated for their potential cytotoxic and apoptotic properties, making them of interest in the development of anti-cancer agents.[\[1\]](#) Furthermore, this molecule can act as a scaffold for designing enzyme inhibitors that target key proteins like lipoxygenases and cyclooxygenases.[\[1\]](#)

Note: The scope of this document is limited to the molecular weight and formula of **2,6-Dichlorocinnamic acid**. Detailed experimental protocols and specific signaling pathways involving this compound were not available in the initial information retrieval.

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References

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